

Application Note: Integrated Analysis of Dioxins and Chlorobenzene Precursors in Air

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Compound of Interest

Compound Name: 1,2,3-trichlorobenzene-d3

CAS No.: 3907-98-0

Cat. No.: B8821367

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Executive Summary

This application note details a robust protocol for the sampling and analysis of Polychlorinated Dibenzo-p-dioxins (PCDDs) and Polychlorinated Dibenzofurans (PCDFs) in ambient and industrial air. While standard regulatory methods (e.g., EPA TO-9A, Method 23) rely heavily on isotopically labeled dioxins for quantification, this protocol integrates **1,2,3-Trichlorobenzene-d3** (1,2,3-TCB-d3) as a critical Syringe Standard and Precursor Surrogate.

The inclusion of 1,2,3-TCB-d3 addresses a specific analytical gap: monitoring the recovery and instrument response for the volatile chlorinated precursors (chlorobenzenes) often co-sampled with dioxins, and serving as a low-molecular-weight retention time reference marker to validate the integrity of the early-eluting fraction.

Scientific Rationale & Internal Standard Strategy

The Challenge of Air Matrix Analysis

Air sampling for dioxins utilizes High-Volume Air Samplers (Hi-Vol) equipped with a Quartz Fiber Filter (particulates) and a Polyurethane Foam (PUF) cartridge (vapor phase). Standard

methods use Isotope Dilution Mass Spectrometry (IDMS) with

-labeled dioxins. However, standard dioxin surrogates do not adequately model the behavior of lighter, more volatile chlorinated precursors (chlorobenzenes) which are often indicators of de novo synthesis in combustion sources.

The Role of 1,2,3-Trichlorobenzene-d3

In this protocol, 1,2,3-TCB-d3 serves two distinct, high-value functions:

- **Syringe (Injection) Standard:** It is added to the final extract volume immediately prior to injection. It quantifies the recovery of the volatile internal standards and verifies the resolution of the early chromatogram where mono- and di-chlorinated congeners elute.
- **Volatile Fraction Surrogate:** Because 1,2,3-TCB-d3 is chemically stable but more volatile than TCDD, it acts as a "breakthrough check" for the PUF cartridge when analyzing for dioxin precursors.

Standard Type	Compound	Function	Stage Added
Sampling Surrogate	-2,3,7,8-TCDD	Monitors sampling efficiency/breakthrough	Pre-Sampling (to PUF)
Extraction Standard	-PCDD/F Cocktail	Quantifies native target analytes (IDMS)	Pre-Extraction
Syringe Standard	1,2,3-Trichlorobenzene-d3	Quantifies Recovery of Extraction Stds	Pre-Injection

Experimental Protocol

Materials and Reagents

- **Sampling Media:** Quartz fiber filter (QFF) and PUF cartridge (cleaned via Soxhlet extraction with acetone/hexane).
- **Solvents:** Dichloromethane (DCM), Hexane, Toluene (Pesticide Residue Grade).
- **Internal Standards:**

- Dioxin Spike: EPA Method 23/1613 cocktail.
- TCB-d3 Stock: **1,2,3-Trichlorobenzene-d3** (98%+ isotopic purity), 200 pg/μL in Nonane.

Air Sampling (High-Volume Method)

- Preparation: Spike the PUF cartridge with 20 μL of the Sampling Surrogate (-TCDD).
- Deployment: Assemble the Hi-Vol sampler. Set flow rate to ~200–250 L/min.
- Duration: Sample for 24 hours to achieve a volume of ~300–350 m³.
- Recovery: Seal filter and PUF in hexane-rinsed aluminum foil and transport at <4°C.

Sample Extraction and Cleanup

Note: Dioxins are lipophilic and semi-volatile; rigorous cleanup is required to remove interferences (PCBs, PAHs).

- Extraction (Soxhlet):
 - Place Filter and PUF into the Soxhlet extractor.
 - Spike: Add 100 μL of -PCDD/F Extraction Standard cocktail to the thimble.
 - Extract with Toluene for 16–24 hours.
- Concentration: Rotary evaporate extract to ~1 mL. Exchange solvent to Hexane.
- Acid/Base Silica Cleanup:
 - Pass extract through a column containing layers of Sulfuric Acid Silica (oxidizes lipids) and Potassium Hydroxide Silica.

- Elute with Hexane.
- Carbon Column Fractionation (Critical Step):
 - Load extract onto Activated Carbon/Celite column.
 - Fraction A (Discard/Archive): Elute with Hexane/DCM (removes PCBs and Chlorobenzenes).
 - Note: If analyzing precursors, collect this fraction.
 - Fraction B (Dioxins): Reverse flow and elute with Toluene.
- Final Concentration:
 - Concentrate Fraction B to near dryness under a gentle stream of Nitrogen.
 - Final Spike: Add 20 μL of **1,2,3-Trichlorobenzene-d3** (Syringe Standard) to the final vial.
 - Bring final volume to exactly 20 μL with Nonane.

HRGC/HRMS Analysis[1][2]

- Instrument: Magnetic Sector High-Resolution Mass Spectrometer (Resolution > 10,000).
- Column: DB-5ms or SP-2331 (60m x 0.25mm ID x 0.25 μm film).
- Injection: 1-2 μL Splitless, 280°C injector temperature.
- Mass Spec Mode: Selected Ion Monitoring (SIM).

SIM Descriptor for 1,2,3-TCB-d3:

- Primary Ion (m/z): 183.96 (M+)
- Secondary Ion (m/z): 185.96 (M+2)
- Reference: This elutes significantly earlier than TCDD. Ensure the acquisition window opens early (approx. 4-6 mins) to capture this peak.

Workflow Visualization

The following diagram illustrates the critical insertion points for the internal standards to ensure self-validating data.



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Figure 1: Analytical workflow highlighting the specific insertion point of 1,2,3-TCB-d3 as the Syringe Standard to validate extraction recovery.

Data Analysis & Calculations

Relative Response Factor (RRF)

Before analyzing samples, establish the RRF for the labeled extraction standards (

-TCDD) relative to the Syringe Standard (1,2,3-TCB-d3).

Where:

- = Area of the extraction standard.
- = Area of the 1,2,3-TCB-d3 syringe standard.
- = Concentration of the 1,2,3-TCB-d3 (pg/μL).
- = Concentration of the extraction standard (pg/μL).

Percent Recovery Calculation

This is the self-validating step. You must prove that the extraction method worked by calculating the recovery of the

standards using the TCB-d3.

Where:

- = Quantity of Syringe Standard added (pg).
- = Quantity of Extraction Standard spiked (pg).

Acceptance Criteria: Recovery should be between 40% and 130%. If recovery is low, the TCB-d3 signal remains constant, indicating matrix suppression or loss of the heavier dioxins during cleanup.

References

- U.S. EPA. (1999).[1] Method TO-9A: Determination of Polychlorinated, Polybrominated and Brominated/Chlorinated Dibenzo-p-Dioxins and Dibenzofurans in Ambient Air.[1][2] Compendium of Methods for Toxic Organic Air Pollutants. [[Link](#)]
- U.S. EPA. (2023). Method 23 - Determination of Polychlorinated Dibenzo-p-Dioxins and Polychlorinated Dibenzofurans from Stationary Sources.[3][4] [[Link](#)]
- U.S. EPA. (2016). Method 524.3: Measurement of Purgeable Organic Compounds in Water by Capillary Column GC/MS.[5] (Source for 1,2,3-TCB-d3 physical properties and MS ions). [[Link](#)]
- National Institutes of Health (NIH) - PubChem.**1,2,3-Trichlorobenzene-d3** Compound Summary. [[Link](#)]

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Sources

- 1. environment.nsw.gov.au [environment.nsw.gov.au]
- 2. swcleanair.gov [swcleanair.gov]
- 3. isotope.com [isotope.com]
- 4. epa.gov [epa.gov]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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